

inter-laboratory comparison of diltiazem quantification with Deacetyldiltiazem-d4

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Compound of Interest

Compound Name: Deacetyldiltiazem-d4

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A Comparative Guide to Diltiazem Quantification in Human Plasma

This guide provides an objective comparison of various analytical methods for the quantification of diltiazem in human plasma, with a focus on performance characteristics and experimental protocols. While a direct inter-laboratory comparison using **Deacetyldiltiazem-d4** as an internal standard is not publicly available, this document synthesizes data from several validated methods to offer researchers, scientists, and drug development professionals a comprehensive overview of established analytical approaches. The use of a deuterated internal standard, such as Diltiazem-d4, is highlighted as a best practice for ensuring accuracy and precision in bioanalytical assays.

Quantitative Performance of Diltiazem Quantification Methods

The following table summarizes the key performance metrics of various published liquid chromatography-tandem mass spectrometry (LC-MS/MS) methods for diltiazem quantification in human plasma. These methods employ different sample preparation techniques and internal standards, offering a comparative look at their capabilities.

Parameter	Method 1	Method 2	Method 3	Method 4
Internal Standard (IS)	Ziprasidone[1][2]	Diltiazem-D4[3]	Codeine[4]	Verapamil[5]
Sample Preparation	Liquid-Liquid Extraction (LLE) [1][2]	Protein Precipitation	Solid Phase Extraction (SPE) [4]	Liquid-Liquid Extraction (LLE) [5]
Linearity Range (ng/mL)	0.48 - 639.9[1][2]	0.93 - 250.10[3]	Not Specified	5 - 250[5]
Lower Limit of Quantification (LLOQ) (ng/mL)	0.48[1][2]	0.93[3]	1 (as µg/L)[4]	5[5]
Intra-day Precision (%CV)	< 10.0[1][2]	Not Specified	Not Specified	< 10[5]
Inter-day Precision (%CV)	< 10.0[1][2]	Not Specified	Not Specified	< 10[5]
Accuracy (%)	Within 10.0[1][2]	Not Specified	Good[4]	Better than 10% [5]
Recovery (%)	77.4 (Diltiazem), 74.1 (IS)[1][2]	Not Specified	Not Specified	Not Specified

Experimental Protocols

Below are detailed methodologies for the key experiments cited in the comparison table. These protocols provide insight into the practical aspects of each analytical method.

Method 2: LC-MS/MS with Diltiazem-D4 Internal Standard

This method utilizes a simple protein precipitation for sample preparation and a deuterated internal standard for accurate quantification.

- Sample Preparation:

- To a plasma sample, add Diltiazem-D4 internal standard.
- Precipitate proteins by adding an organic solvent (e.g., acetonitrile).
- Vortex and centrifuge the sample to pellet the precipitated proteins.
- Inject the supernatant into the LC-MS/MS system.
- Liquid Chromatography:
 - Column: Reversed-phase column.
 - Mobile Phase: A binary solvent system delivered in a gradient or isocratic mode.
 - Flow Rate: Appropriate for the column dimensions.
- Mass Spectrometry:
 - Ionization: Electrospray Ionization (ESI) in positive mode.
 - Detection: Multiple Reaction Monitoring (MRM).
 - MRM Transitions:
 - Diltiazem: m/z 415.05 → 178.03[3]
 - Diltiazem-D4 (IS): m/z 419.22 → 314.0[3]

Method 1: LC-MS/MS with Ziprasidone Internal Standard

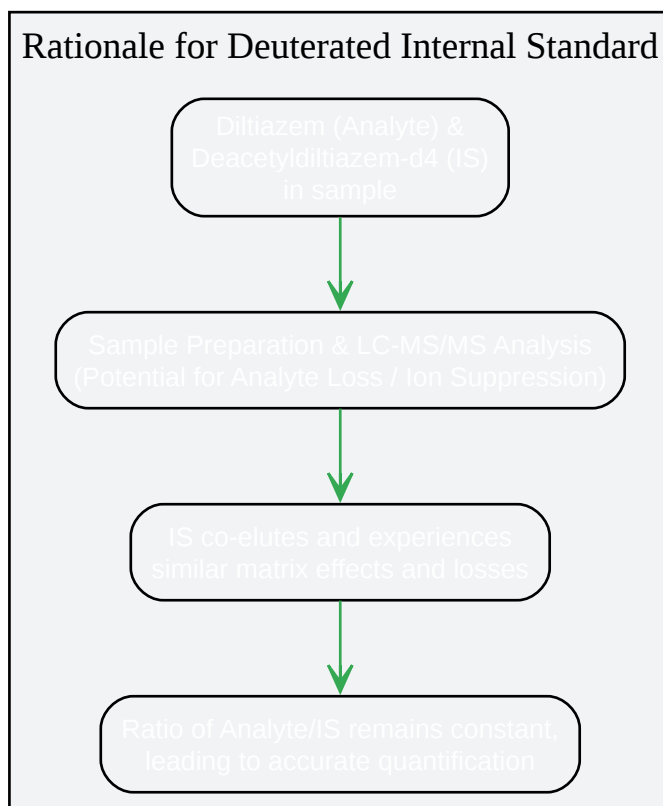
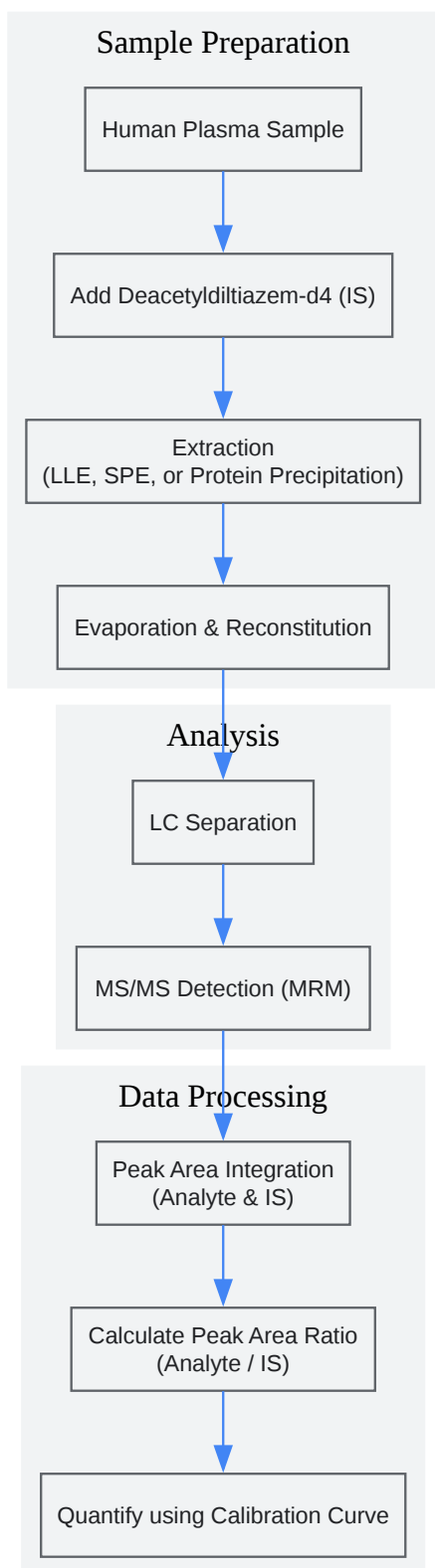
This high-throughput method employs liquid-liquid extraction for sample cleanup.

- Sample Preparation:
 - To 300 μ L of human plasma, add the internal standard (Ziprasidone).
 - Perform liquid-liquid extraction using methyl-t-butyl ether (MTBE)[1][2].
 - Evaporate the organic layer and reconstitute the residue.

- Inject an aliquot into the UPLC-MS/MS system[1][2].
- Liquid Chromatography (UPLC):
 - Column: ACQUITY UPLC BEH C18 (100 mm x 2.1 mm, 1.7 μ m)[1][2].
 - Mobile Phase: 10 mM ammonium acetate buffer-acetonitrile (25:75, v/v) with isocratic elution[1][2].
 - Flow Rate: 0.2 mL/min[1][2].
 - Total Run Time: 2.0 min[1][2].
- Mass Spectrometry:
 - Instrument: Quattro Premier XE LC-MS/MS[1][2].
 - Ionization: Electrospray Ionization (ESI)[1][2].
 - Detection: Multiple Reaction Monitoring (MRM) mode[1][2].

Visualizations

The following diagrams illustrate the experimental workflow and the logical relationship of using a deuterated internal standard in diltiazem quantification.



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